

diclosulam application rate for soybean and peanut crops

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Compound Focus: Diclosulam

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Application Rates for Soybean and Peanut Crops

The recommended application rate of **diclosulam** varies based on the crop, formulation, region, and specific weed pressure.

Crop	Application Timing	Recommended Rate (g a.i./ha)	Formulation & Notes	Source / Region
Soybean	Pre-emergence (PRE)	32 - 42 [1]	General guideline	Agropages
	Pre-emergence (PRE)	26 g/ha [2]	For 84% WDG formulation	ICAR-NSRI, India
	Post-emergence (POST)	11.25 - 22.5 [3]	Applied at BBCH 11-13 (1-3 leaves)	Russian Field Study
Peanut	Pre-emergence (PRE)	21 - 32 [1]	General guideline	Agropages
	Pre-emergence (PRE)	26 [4]	Manufacturer's standard rate	Southwest US Study

Crop	Application Timing	Recommended Rate (g a.i./ha)	Formulation & Notes	Source / Region
	At Cracking (CRACK)	26 [4]	Applied 7-13 days after planting	Southwest US Study

> **Important Note on Formulations:** The above rates are typically for the active ingredient (a.i.). For commercial products like **Diclosulam 84% WG**, the required product dose per hectare will be different. For example, a common recommendation for this formulation is **26 g/ha** for soybeans and **12.4 g/product/acre** (approximately 30.6 g/ha) for groundnuts and soybeans [5] [2]. Always follow the specific product label instructions.

Detailed Experimental Protocols

For researchers, the methodology from recent field studies provides a robust framework for designing experiments.

Protocol 1: Pre-emergence and "Cracking" Application in Peanuts

This protocol is based on a study evaluating peanut cultivar tolerance in the southwestern US [4].

- **1. Experimental Design:** A factorial arrangement of treatments is recommended, including:
 - **Herbicide Rates: Diclosulam** at 0.026 kg a.i./ha (standard rate) and 0.052 kg a.i./ha (double rate).
 - **Application Timings:** Pre-emergence (PRE) and at the "cracking" stage (CRACK), which is 7 to 13 days after planting.
 - **Control:** Include an untreated check for comparison.
- **2. Plot Specifications:** Each plot should consist of at least two rows, spaced 97 cm apart and 7.6 m in length. Replicate each treatment 3-4 times.
- **3. Application Method:** Apply **diclosulam** as a soil treatment using a sprayer calibrated to deliver the appropriate volume. For PRE, apply immediately after planting. For CRACK, apply as the peanut radicle emerges.
- **4. Data Collection:**

- **Phytotoxicity:** Assess visual injury (stunting, chlorosis) at 14 and 28 days after treatment (DAT). Use a percentage scale (0% = no injury, 100% = complete death).
- **Weed Control Efficacy:** Evaluate weed control at 28, 56, and 84 DAT using a similar percentage scale.
- **Crop Yield:** Harvest the center rows of each plot at maturity and weigh the pods to determine yield.

Protocol 2: Efficacy and Adjuvant Use in Soybeans

This protocol is derived from a study conducted across multiple climatic regions in Russia [3].

- **1. Treatment Structure:**
 - **Pre-emergence (PRE):** Test **diclosulam** (WG, 750 g/kg) at 18.75 and 37.5 g a.i./ha.
 - **Post-emergence (POST):** Test **diclosulam** at 11.25 and 22.5 g a.i./ha applied at the soybean 1-3 leaf stage (BBCH 11-13).
 - **Adjuvant Treatment:** Include a treatment where an adjuvant, **ethoxylated isodecyl alcohol (EIDA)**, is added to the POST application to test for efficacy enhancement.
- **2. Application and Conditions:** Apply herbicides with a standard research plot sprayer. The study emphasizes that rainfall after application is crucial for activating soil-applied treatments, regardless of initial soil moisture [6].
- **3. Data Collection:**
 - **Weed Sensitivity:** Evaluate control of specific monocot and dicot weeds (e.g., *Echinochloa crus-galli*, *Chenopodium album*, *Amaranthus retroflexus*).
 - **Crop Selectivity:** Monitor three soybean cultivars for any signs of phytotoxicity.
 - **Yield Impact:** Measure the final soybean yield to determine the treatment's economic benefit.

Critical Agronomic and Safety Considerations

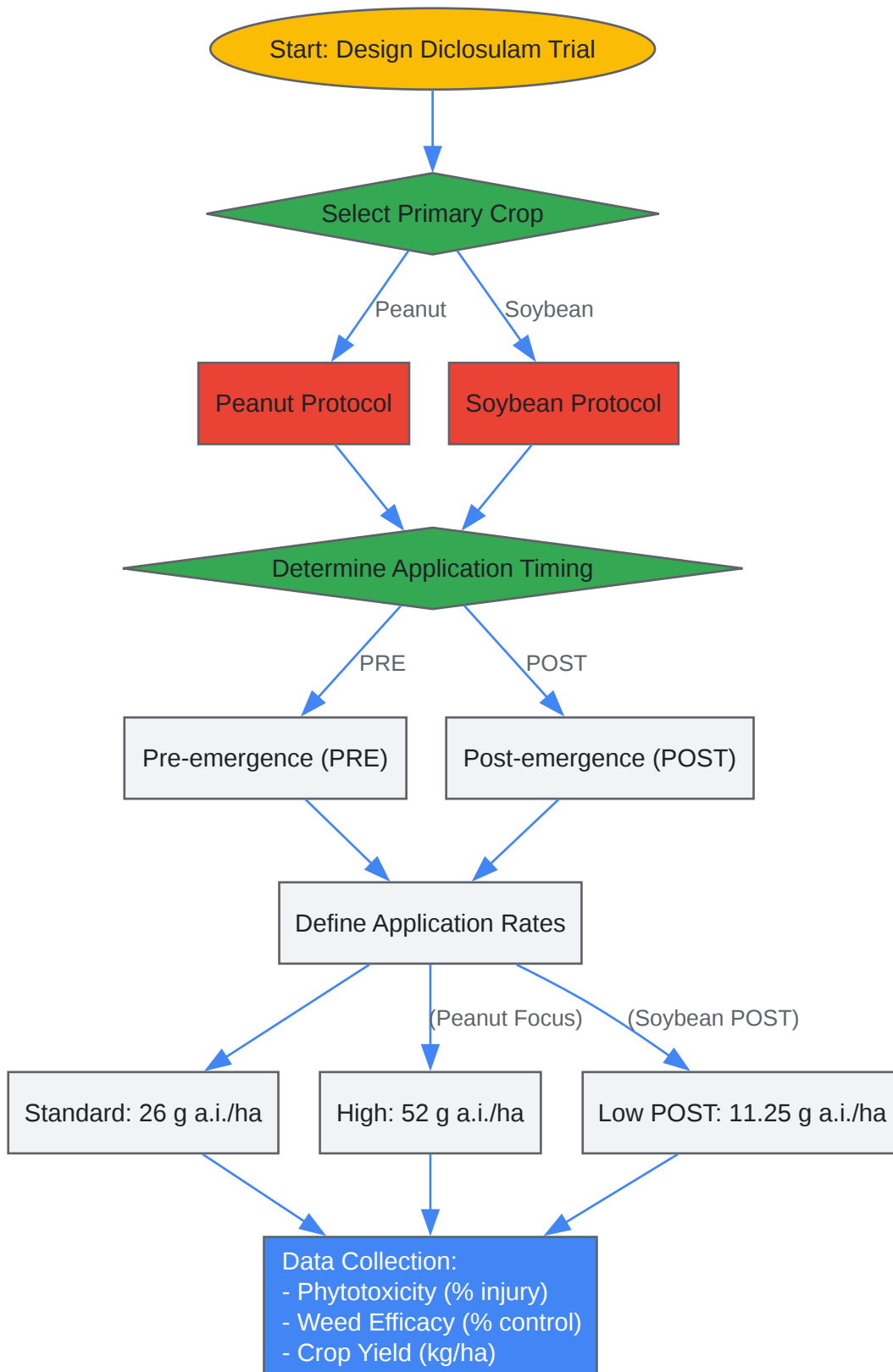
- **Crop Tolerance and Varietal Sensitivity:** Peanut cultivars exhibit varying tolerance to **diclosulam**. Significant stunting has been observed in certain regions (Texas High Plains, Oklahoma), particularly under sprinkler irrigation, which may enhance herbicide activation and uptake [4]. This stunting can sometimes translate to yield reduction. Soybean cultivars, however, have shown good tolerance in studies with no reported phytotoxicity [3].
- **Weed Spectrum and Resistance:**
 - **Controls Well:** Broadleaf weeds like morningglories, common ragweed, cocklebur, velvetleaf, and yellow nutsedge [1] [7] [8].
 - **Variable/Inadequate Control:** **Diclosulam** has low sensitivity on monocotyledonous weeds like *Echinochloa crus-galli* [3] and does not control sicklepod [1]. Resistance has been

confirmed in populations of common ragweed (*Ambrosia artemisiifolia*) [7] [3].

- **Tank Mix Partners:** For broader spectrum control, **diclosulam** is often tank-mixed with other herbicides. Recommended partners for nutsedge and grass control include **metolachlor (Dual)**, **ethalfluralin (Sonalan)**, and **pendimethalin (Prowl)** [1]. Avoid application with **imazapic (Cadre)** as it can limit crop rotation flexibility [1].
- **Environmental Fate and Toxicology:**
 - **Soil Fate: Diclosulam** is moderately persistent, with a typical soil DT₅₀ (half-life) of 33-65 days. It is degraded primarily by microbes and is mobile in soil, posing a potential leaching risk [1] [7].
 - **Toxicology:** It has low acute mammalian toxicity (rat oral LD₅₀ >5000 mg/kg) but is toxic to aquatic plants and algae. The EC₅₀ for green algae is 1.6 µg/l, and for *Lemna* sp. (duckweed) is 1.16 µg/l, indicating high toxicity [1] [7].

Experimental Workflow and Decision Pathway

The diagram below outlines a logical workflow for designing a **diclosulam** efficacy trial, integrating the key decision points from the protocols.



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Key Practical Recommendations

- **Maximize Efficacy:** For optimal performance in pre-emergence applications, ensure fields are clean-tilled and apply the herbicide as close to planting as possible. A light irrigation (0.25-0.5 inches) immediately after application is recommended to activate the chemical and incorporate it into the weed germination zone [1].
- **Minimize Crop Injury:** To reduce the risk of peanut injury, especially in high-risk areas (sandy soils, sprinkler irrigation), consider using the **post-emergence ("cracking") application** timing, which has been shown to cause significantly less stunting ($\leq 5\%$ injury) with no yield reduction [4].
- **Rotate Crops:** Be mindful of soil persistence. While **diclosulam** offers more flexibility than some traditional broadleaf herbicides, always adhere to the specified plant-back intervals for rotational crops like wheat, barley, and cotton [1].

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